

Ca-170 proper disposal procedures

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Compound of Interest

Compound Name: Ca-170

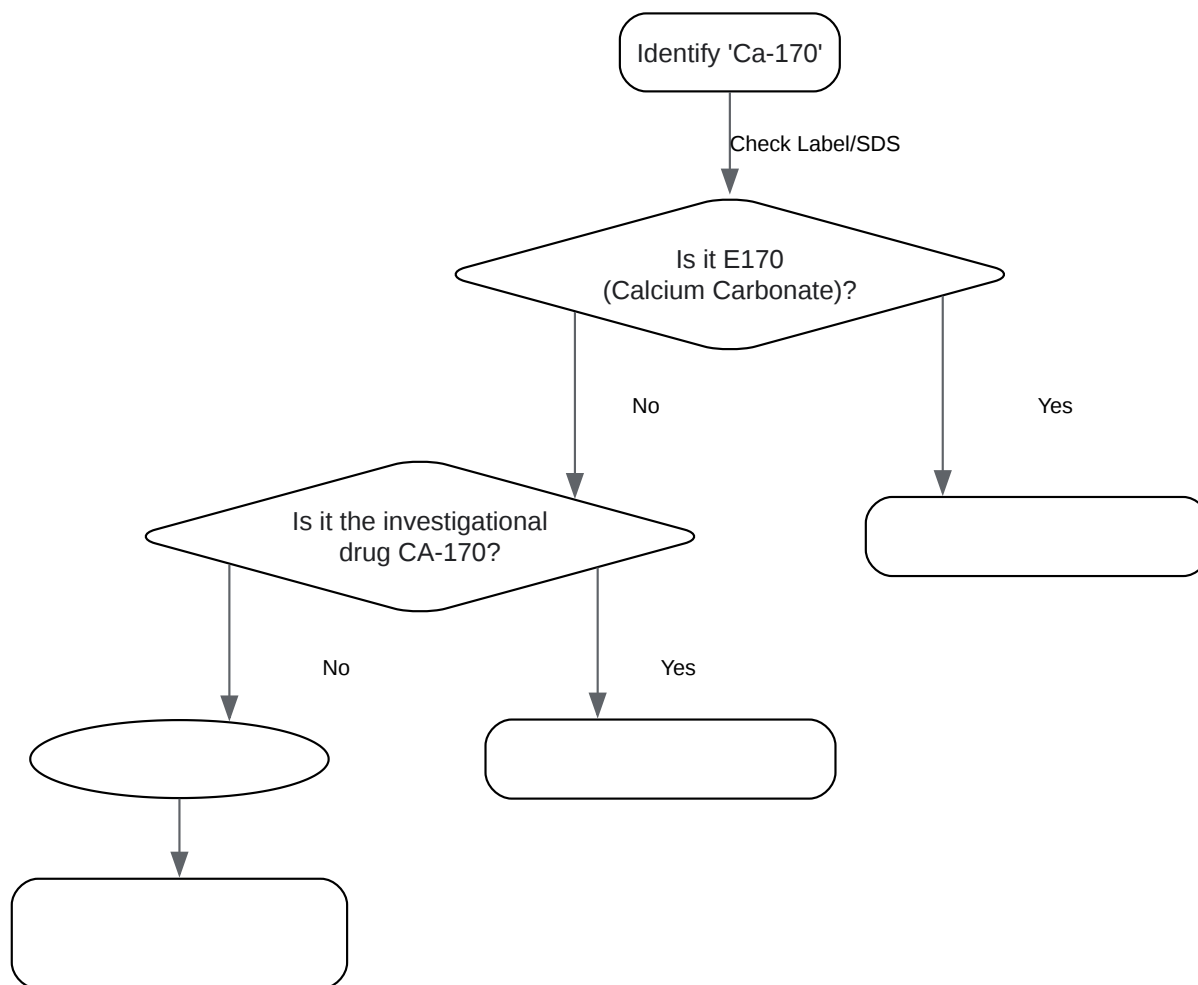
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It is important to correctly identify the substance you are working with to ensure its safe and proper disposal. The designation "**Ca-170**" is not associated with a known isotope of calcium. However, it is likely that this refers to one of two substances commonly found in research and development settings: E170 (Calcium Carbonate) or the investigational drug **CA-170**. This guide provides detailed disposal procedures for both possibilities.

Identifying Your Substance

Before proceeding, verify the identity of "**Ca-170**" by checking the container label, your experimental protocol, or the Safety Data Sheet (SDS) provided by the manufacturer. The disposal path will differ significantly depending on whether you have Calcium Carbonate or the investigational drug **CA-170**.



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Caption: Logical workflow for identifying and disposing of "**Ca-170**".

Data Summary: Calcium Carbonate vs. CA-170

The following table summarizes key data for Calcium Carbonate (E170) and the investigational drug **CA-170**, based on available Safety Data Sheets.

Property	Calcium Carbonate (E170)	CA-170 (Investigational Drug)
Chemical Formula	CaCO ₃	C ₁₂ H ₂₀ N ₆ O ₇
Appearance	White powder or colorless crystals	Not specified in available SDS
Primary Use	Food additive, laboratory chemical, antacid	Investigational new drug for cancer immunotherapy
Hazard Classification	Not considered hazardous	Not classified as a hazardous substance or mixture
Primary Disposal Route	Standard solid waste, unless contaminated with hazardous materials.	Via institutional hazardous waste program for incineration.

Disposal Procedures for E170 (Calcium Carbonate)

Calcium Carbonate is generally considered non-hazardous and can be disposed of as regular solid waste, provided it has not been contaminated with other hazardous chemicals.

Experimental Protocol for Disposal of Uncontaminated Calcium Carbonate:

- Personal Protective Equipment (PPE): Wear standard laboratory PPE, including safety glasses and gloves.
- Containment: Ensure the Calcium Carbonate waste is in a sealed container to prevent dust formation.
- Labeling: If the original container is not used, label the waste container as "Calcium Carbonate (Non-hazardous)".
- Disposal: Dispose of the sealed container in the regular laboratory solid waste stream.

If the Calcium Carbonate is contaminated with a hazardous substance, it must be treated as hazardous waste, and the disposal procedure for the contaminant should be followed.

Disposal Procedures for Investigational Drug **CA-170**

While the Safety Data Sheet for **CA-170** indicates it is not classified as a hazardous substance, the disposal of all investigational drugs, regardless of their hazard classification, must be handled with care and in accordance with institutional and regulatory guidelines to prevent environmental contamination and ensure safety.

Experimental Protocol for Disposal of Investigational Drug **CA-170**:

- Consult Institutional Policy: Before beginning any disposal process, consult your institution's Environmental Health and Safety (EHS) department for specific procedures regarding investigational drug disposal.
- Personal Protective Equipment (PPE): Wear appropriate PPE as specified in the experimental protocol, including safety glasses, gloves, and a lab coat.
- Containment:
 - Place all waste materials containing **CA-170** (e.g., unused product, contaminated vials, syringes, PPE) into a designated, compatible hazardous waste container.
 - Do not empty residual amounts from vials or other containers. Dispose of them "as is".
- Labeling:
 - Obtain a "HAZARDOUS WASTE" label from your EHS department.
 - Complete the label with the following information:
 - Principal Investigator (PI) name
 - Laboratory location (building and room number)
 - Contact phone number
 - Full chemical name: "**CA-170**" and list any other constituents and their concentrations.

- Storage:
 - Store the labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
 - The SAA should be a secure area, such as a locked cabinet or a secondary containment tub.
- Waste Pickup:
 - Once the container is full or ready for disposal, request a hazardous waste pickup from your EHS department through your institution's established procedure.
 - The waste will then be transported to a permitted incineration facility in compliance with EPA and local regulations.



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Caption: Disposal workflow for the investigational drug **CA-170**.

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